

Physical and chemical properties of N-Boc-3,5-dioxopiperidine

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Compound of Interest

Compound Name: *tert*-Butyl 3,5-dioxopiperidine-1-carboxylate

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An In-Depth Technical Guide to the Physicochemical Properties of N-Boc-3,5-dioxopiperidine

Prepared by a Senior Application Scientist

Foreword: Unveiling a Versatile Heterocyclic Scaffold

In the landscape of modern medicinal chemistry, the piperidine ring stands as a cornerstone scaffold, integral to the structure of numerous pharmaceuticals.^{[1][2]} Its prevalence is a testament to its favorable pharmacokinetic properties and its ability to serve as a versatile framework for introducing diverse chemical functionalities. This guide focuses on a specialized, yet potentially highly valuable derivative: N-Boc-3,5-dioxopiperidine. This molecule combines the foundational piperidine core with two key features: a β -dicarbonyl system at the 3 and 5 positions and a *tert*-butoxycarbonyl (Boc) protecting group on the nitrogen atom.

While direct literature on N-Boc-3,5-dioxopiperidine is not abundant, its structural components—the piperidine ring, the β -dicarbonyl moiety, and the N-Boc group—are exceptionally well-characterized. By examining these constituent parts and analogous structures, such as the closely related glutarimides (piperidine-2,6-diones), we can construct a detailed and predictive technical profile.^[3] This guide, therefore, serves as both a repository of known principles and a forward-looking exploration of the potential of N-Boc-3,5-dioxopiperidine as a novel building block for drug discovery and complex molecule synthesis. For researchers and scientists in

drug development, understanding the nuanced properties of this scaffold is the first step toward unlocking its synthetic potential.

Molecular Identity and Core Attributes

N-Boc-3,5-dioxopiperidine is characterized by a six-membered piperidine ring with carbonyl groups at the 3rd and 5th positions. The ring nitrogen is protected by a tert-butoxycarbonyl (Boc) group, which modulates its reactivity and solubility.

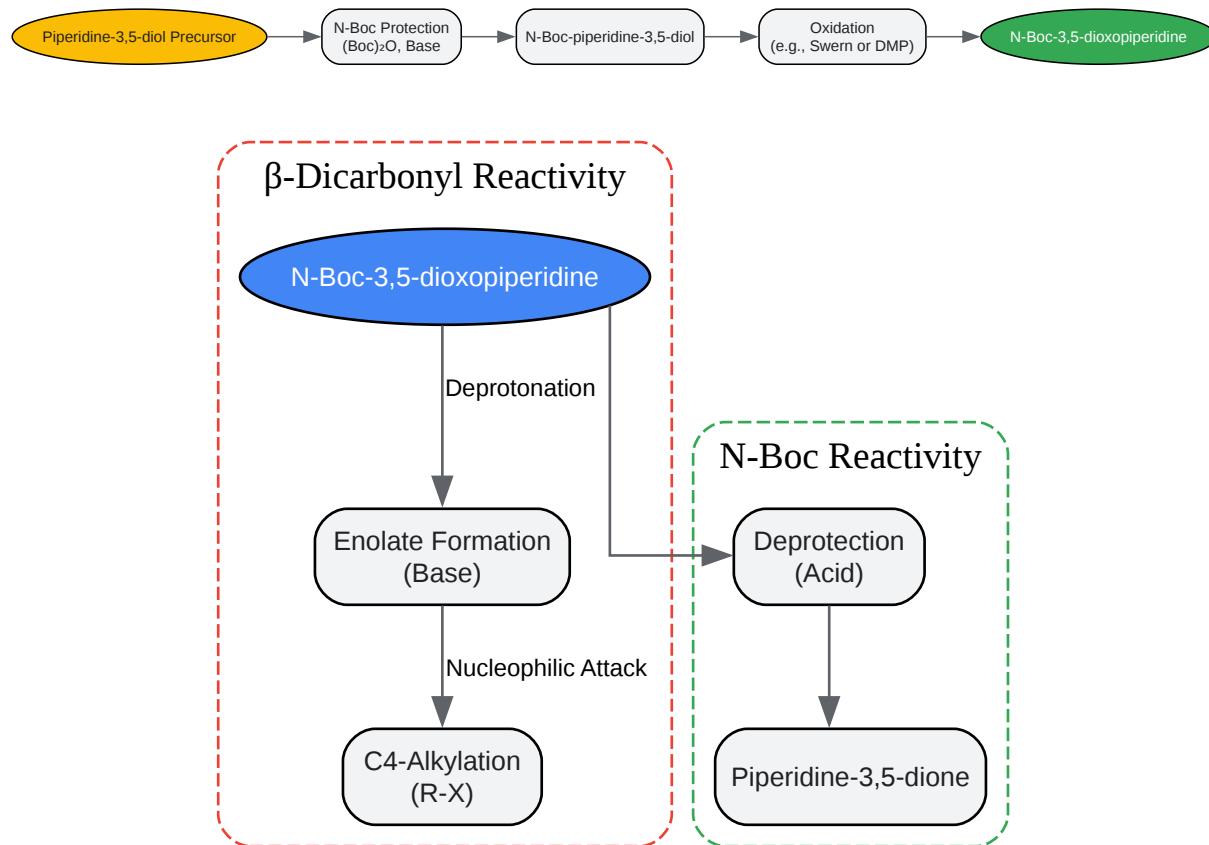
Property	Value	Source
IUPAC Name	tert-butyl 3,5-dioxopiperidine-1-carboxylate	-
Molecular Formula	C ₁₀ H ₁₅ NO ₄	Calculated
Molecular Weight	213.23 g/mol	Calculated
Canonical SMILES	CC(C) (C)OC(=O)N1CC(=O)CC(=O) C1	-
InChI Key	Inferred from structure	-
CAS Number	Not readily available	-

Synthesis and Purification: A Proposed Pathway

While dedicated, optimized synthetic routes for N-Boc-3,5-dioxopiperidine are not extensively published, a robust and logical approach can be devised from established chemical transformations. A highly plausible method involves the oxidation of a readily accessible precursor, cis- or trans-N-Boc-piperidine-3,5-diol. This precursor can be synthesized from commercially available starting materials.^{[4][5]}

The oxidation of the diol to the corresponding dione can be achieved using a variety of modern oxidation reagents. Swern oxidation or Dess-Martin periodinane (DMP) are excellent candidates for this transformation due to their mild conditions and high efficiency in converting secondary alcohols to ketones.

Proposed Synthetic Workflow



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Sources

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